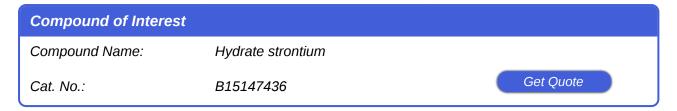


An In-depth Technical Guide to the Thermodynamic Properties of Strontium Bromide Hexahydrate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the thermodynamic properties of strontium bromide hexahydrate (SrBr₂·6H₂O). The information is compiled for professionals in research and development who require precise data on this compound for applications ranging from chemical synthesis to its significant use in thermochemical energy storage.

Core Thermodynamic Properties

Strontium bromide hexahydrate is a crystalline solid that is notable for its reversible hydration and dehydration processes. These transitions are central to its thermodynamic profile and are of significant interest for thermal energy storage applications. The fundamental thermodynamic values for the solid-state compound at standard conditions (298.15 K and 1 bar) are detailed below.

Table 1: Standard Thermodynamic Properties of Strontium Bromide Hexahydrate (SrBr2·6H2O)



Property	Symbol	Value	Units
Standard Enthalpy of Formation	ΔHf°	-2531.32[1]	kJ/mol
Standard Molar Entropy	S°	405.848[1]	J/(mol·K)

| Standard Gibbs Free Energy of Formation | ΔGf° | -2174.4248[1] | kJ/mol |

Physicochemical Properties

The physical characteristics of strontium bromide and its hexahydrate form are essential for handling and for the design of experimental systems.

Table 2: Physicochemical Properties of Strontium Bromide and its Hexahydrate

Property	Anhydrous (SrBr₂)	Hexahydrate (SrBr ₂ ·6H ₂ O)
Molar Mass	247.43 g/mol [2]	355.53 g/mol [2]
Appearance	White crystalline powder[2]	Colorless hygroscopic crystals[1]
Density	4.216 g/cm ³ [2]	2.386 g/cm ³ [2]
Melting Point	643 °C[2]	89 °C (with decomposition)[3]
Solubility in Water	107 g/100 mL[2]	Highly soluble

| Solubility in Other Solvents | Soluble in ethanol, insoluble in diethyl ether[2] | Soluble in ethanol |

Dehydration and Hydration Thermodynamics

The most extensively studied thermodynamic aspect of strontium bromide hexahydrate is its dehydration to lower hydrates and the anhydrous form. The primary transition of interest is the reversible reaction between the hexahydrate and the monohydrate, which is central to its use in thermochemical heat storage.



 $SrBr_2 \cdot 6H_2O(s) \Rightarrow SrBr_2 \cdot H_2O(s) + 5H_2O(g)$

This reaction involves the absorption of heat during dehydration (charging) and the release of heat during hydration (discharging). The transition from the hexahydrate to the dihydrate begins at approximately 89 °C, with the anhydrous form being obtained at 180 °C.[2]

Table 3: Thermodynamic Data for the Dehydration/Hydration Reaction of Strontium Bromide Hydrates

Parameter	Value	Conditions/Notes
Reaction Enthalpy (ΔHR°)	71.98 kJ/mol[3]	For the reaction SrBr ₂ ·H ₂ O + 5H ₂ O ⇌ SrBr ₂ ·6H ₂ O. Based on NBS Tables.[3]
	72.8 kJ/mol[3]	From a database on salt hydrate pairs.[3]
	61 kJ/mol[4]	Result from a Van 't Hoff fit of measured values.[4]
Reaction Entropy (ΔSR°)	143.93 J/(mol·K)[3]	For the reaction $SrBr_2 \cdot H_2O + 5H_2O \rightleftharpoons SrBr_2 \cdot 6H_2O$. Based on NBS Tables.[3]
	152 J/(mol·K)[3]	From a database on salt hydrate pairs.[3]
	154 J/(mol·K)[4]	Result from a Van 't Hoff fit of measured values.[4]

| Energy Storage Density | ~798 kJ/kg[5] | Effective energy density for the hexahydrate-monohydrate transition.[5] |

Experimental Protocols

The characterization of the thermodynamic properties of strontium bromide hexahydrate primarily relies on thermal analysis techniques.

A. Thermogravimetric Analysis (TGA)

Foundational & Exploratory





Thermogravimetric analysis is employed to study the dehydration and hydration processes by monitoring the mass change of a sample as a function of temperature and atmosphere.

- Sample Preparation: Strontium bromide hexahydrate crystals are sometimes dried to the monohydrate form before analysis. This is achieved by heating the hexahydrate in a circulating air oven at 70 °C for several hours until the mass loss corresponds to the removal of five water molecules.[3]
- Methodology:
 - A small sample (typically around 15 mg) is placed in the TGA instrument.[3]
 - The sample is subjected to a controlled temperature program, for instance, a linear heating and cooling rate of 0.5 K/min.[3]
 - A controlled atmosphere is maintained, which can be a dry inert gas (e.g., nitrogen) or a
 gas with a specific water vapor partial pressure to study the hydration/dehydration
 equilibrium.[3][4]
 - The mass of the sample is continuously recorded. The resulting data reveals the temperatures at which dehydration and hydration occur, the stoichiometry of the hydrates, and the kinetics of the reactions.[3]

B. Differential Scanning Calorimetry (DSC)

DSC is used to measure the heat flow associated with the phase transitions and chemical reactions, such as the enthalpy of dehydration.

- Sample Preparation: Samples are ground and sieved to obtain a uniform particle size fraction (e.g., $50-164 \mu m$). The powder is then fully hydrated in a desiccator.[5]
- Methodology:
 - A small mass of the hydrated sample (e.g., ~6 mg) is loaded into an aluminum pan.[5]
 - The sample is placed in the DSC cell alongside an empty reference pan.

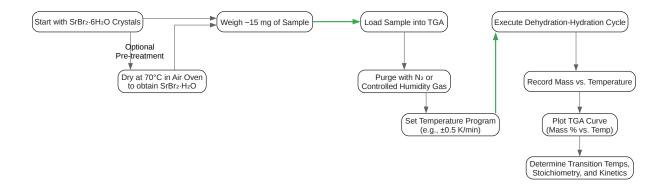


- The instrument is purged with a dry nitrogen atmosphere at a constant flow rate (e.g., 1.4 L/h).[5]
- A temperature program is executed, for example, cooling to -15 °C for equilibration, followed by a controlled heating step (e.g., 1 K/min) up to a temperature sufficient to induce dehydration (e.g., 80 °C).[5]
- The differential heat flow between the sample and the reference is measured, allowing for the determination of transition temperatures and reaction enthalpies.

Visualizations

Experimental Workflow for Thermogravimetric Analysis (TGA)

The following diagram illustrates the typical workflow for analyzing the dehydration and hydration of strontium bromide hexahydrate using TGA.



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Caption: Workflow for TGA of Strontium Bromide Hydrate.



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